

Safeguarding Your Laboratory: Proper Disposal Procedures for AZD1897

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Compound of Interest

Compound Name: AZD1897

Cat. No.: B605747

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Researchers and drug development professionals handling **AZD1897**, a potent ATP-competitive pan-PIM inhibitor, must adhere to stringent disposal protocols to ensure laboratory safety and environmental protection.^[1] This guide provides essential, step-by-step instructions for the proper disposal of **AZD1897**, aligning with established safety standards for handling hazardous chemical waste.

Hazard Profile and Safety Precautions

AZD1897 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2] Therefore, preventing its release into the environment is a critical aspect of its handling and disposal.^[2]

Hazard Statement	Classification	Precautionary Statement
H302	Harmful if swallowed	P264: Wash skin thoroughly after handling.[2]
H410	Very toxic to aquatic life with long lasting effects	P270: Do not eat, drink or smoke when using this product.[2]
P273: Avoid release to the environment.[2]		
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.[2]		
P330: Rinse mouth.[2]		
P391: Collect spillage.[2]		
P501: Dispose of contents/ container to an approved waste disposal plant.[2]		

Personal Protective Equipment (PPE)

Before handling or disposing of **AZD1897**, ensure the following personal protective equipment is worn:

- Eye Protection: Safety goggles with side-shields.[2]
- Hand Protection: Protective gloves.[2]
- Skin and Body Protection: Impervious clothing.[2]
- Respiratory Protection: A suitable respirator should be used, especially where dust or aerosols may be generated.[2]

Step-by-Step Disposal Procedure

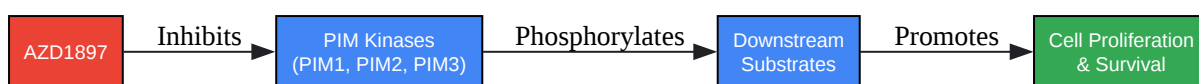
The primary directive for the disposal of **AZD1897** is to treat it as hazardous waste and dispose of it through an approved waste disposal plant.^[2] Do not discharge into drains or the environment.

- Waste Collection:
 - Collect all waste materials containing **AZD1897**, including unused product, contaminated consumables (e.g., pipette tips, vials, gloves), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical properties of **AZD1897** and other waste components.
- Labeling:
 - Clearly label the hazardous waste container with "Hazardous Waste" and the specific name "**AZD1897**."
 - Include any other components mixed with the **AZD1897** waste.
- Storage:
 - Store the sealed hazardous waste container in a cool, well-ventilated, and designated area away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.^[2]
 - Follow the recommended storage conditions for the compound: -20°C for the powder form or -80°C if in solvent.^[2]
- Spill Management:
 - In the event of a spill, avoid inhalation and contact with skin and eyes.^[2]
 - Ventilate the area.
 - Carefully collect the spilled material.^[2] For solid spills, avoid generating dust. For liquid spills, use an inert absorbent material.

- Place all contaminated cleanup materials into the designated hazardous waste container.
- Disposal:
 - Arrange for the collection and disposal of the hazardous waste container by a licensed and approved waste disposal company.[2] Adhere to all local, state, and federal regulations for hazardous waste disposal.

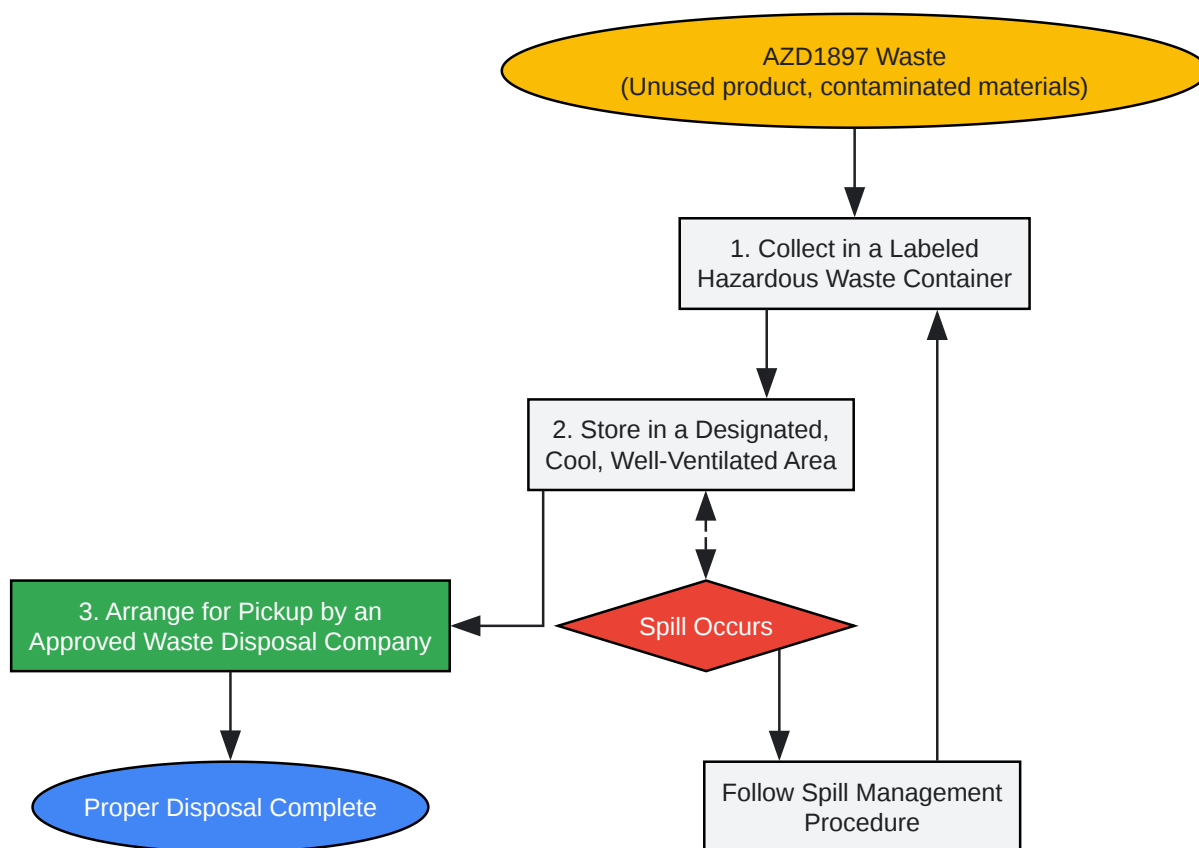
AZD1897 Signaling Pathway and Experimental Workflow

AZD1897 functions as a pan-PIM inhibitor, targeting PIM1, PIM2, and PIM3 kinases.[1][3][4] This inhibition has downstream effects on pathways involved in cell survival and proliferation, making it a compound of interest in cancer research.



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Caption: **AZD1897** inhibits PIM kinases, blocking downstream signaling for cell proliferation.



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Caption: Logical workflow for the proper disposal of **AZD1897** waste.

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